

A Comprehensive Technical Guide to 1-(3-Methoxypropyl)-4-piperidinamine and its Synonyms

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Compound of Interest

Compound Name: 1-(3-Methoxypropyl)-4-piperidinamine

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This technical guide provides an in-depth overview of **1-(3-Methoxypropyl)-4-piperidinamine**, a key intermediate in pharmaceutical synthesis. The document outlines its various synonyms and identifiers as found in chemical literature, presents its physicochemical properties, details a synthesis protocol, and illustrates its role in the development of the selective 5-HT₄ receptor agonist, Prucalopride.

Chemical Identity and Synonyms

1-(3-Methoxypropyl)-4-piperidinamine is known by a variety of names in chemical databases and literature. A comprehensive list of these synonyms and identifiers is provided below for clear identification and cross-referencing.

Identifier Type	Identifier	Source
Systematic Name	1-(3-Methoxypropyl)-4-piperidinamine	N/A
IUPAC Name	1-(3-methoxypropyl)piperidin-4-amine	[1][2]
CAS Number	179474-79-4	[1][2][3][4]
Molecular Formula	C9H20N2O	[1][3]
Molecular Weight	172.27 g/mol	[1][2][4]
EINECS Number	431-950-8	[1]
PubChem CID	12088093	[1]
DSSTox Substance ID	DTXSID80477332	[1]
Synonym	4-Amino-1-(3-methoxypropyl)piperidine	[1][3][4]
Synonym	1-(3-Methoxypropyl)piperidin-4-amine	[1][3]
Synonym	4-Piperidinamine, 1-(3-methoxypropyl)-	[1][2][3]
Synonym	Prucalopride Impurity 12	[1]
Synonym	Prucalopride Succinate intermediate B	[3][4]

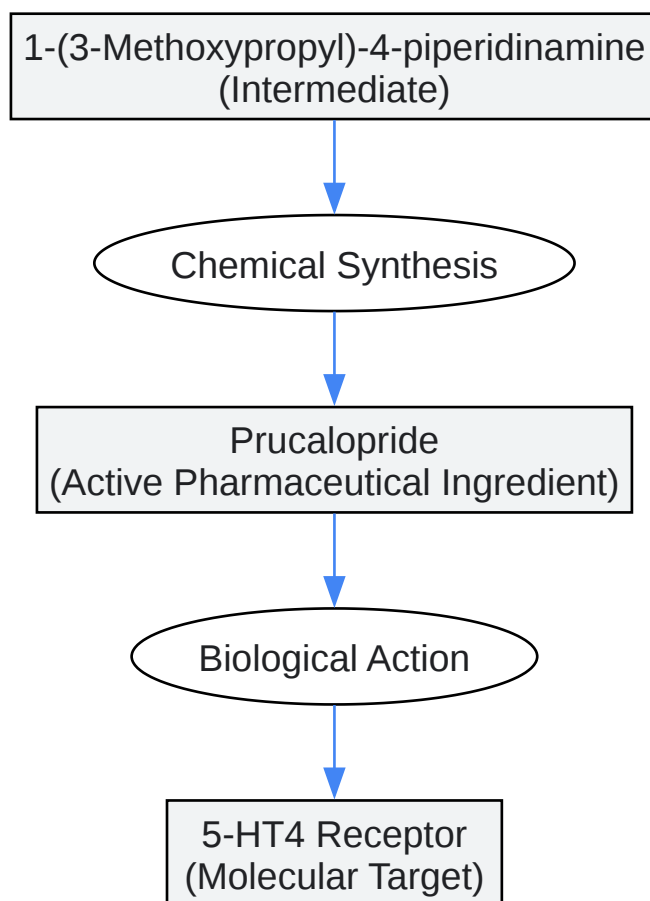
Physicochemical Properties

A summary of the key physical and chemical properties of **1-(3-Methoxypropyl)-4-piperidinamine** is presented in the table below. This data is essential for handling, storage, and application in a laboratory setting.

Property	Value	Source
Appearance	Colourless to Pale Yellow Oil	[4]
Boiling Point	249 °C	[3][4]
Density	0.946 g/cm ³	[3][4]
Flash Point	105 °C	[3][4]
pKa	10.49 ± 0.20 (Predicted)	[3][4]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3][4]
Solubility	Slightly soluble in Chloroform and Methanol	[4]

Role in Pharmaceutical Synthesis

1-(3-Methoxypropyl)-4-piperidinamine is a crucial synthetic intermediate in the production of Prucalopride.[3][4] Prucalopride is a selective 5-HT₄ receptor agonist used for the treatment of chronic constipation.[4] The relationship between the intermediate, the final active pharmaceutical ingredient (API), and its biological target is illustrated below.



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Synthetic and Biological Pathway Overview

Experimental Protocol: Synthesis of 1-(3-Methoxypropyl)-4-piperidinamine

The following is a documented method for the synthesis of **1-(3-Methoxypropyl)-4-piperidinamine** from N-(1-(3-methoxypropyl)piperidin-4-yl)acetamide.[4]

Materials:

- N-(1-(3-methoxypropyl)piperidin-4-yl)acetamide (10.72g, 0.05mol)
- HCl-methanol solution (0.5M, 180ml)
- Dichloromethane

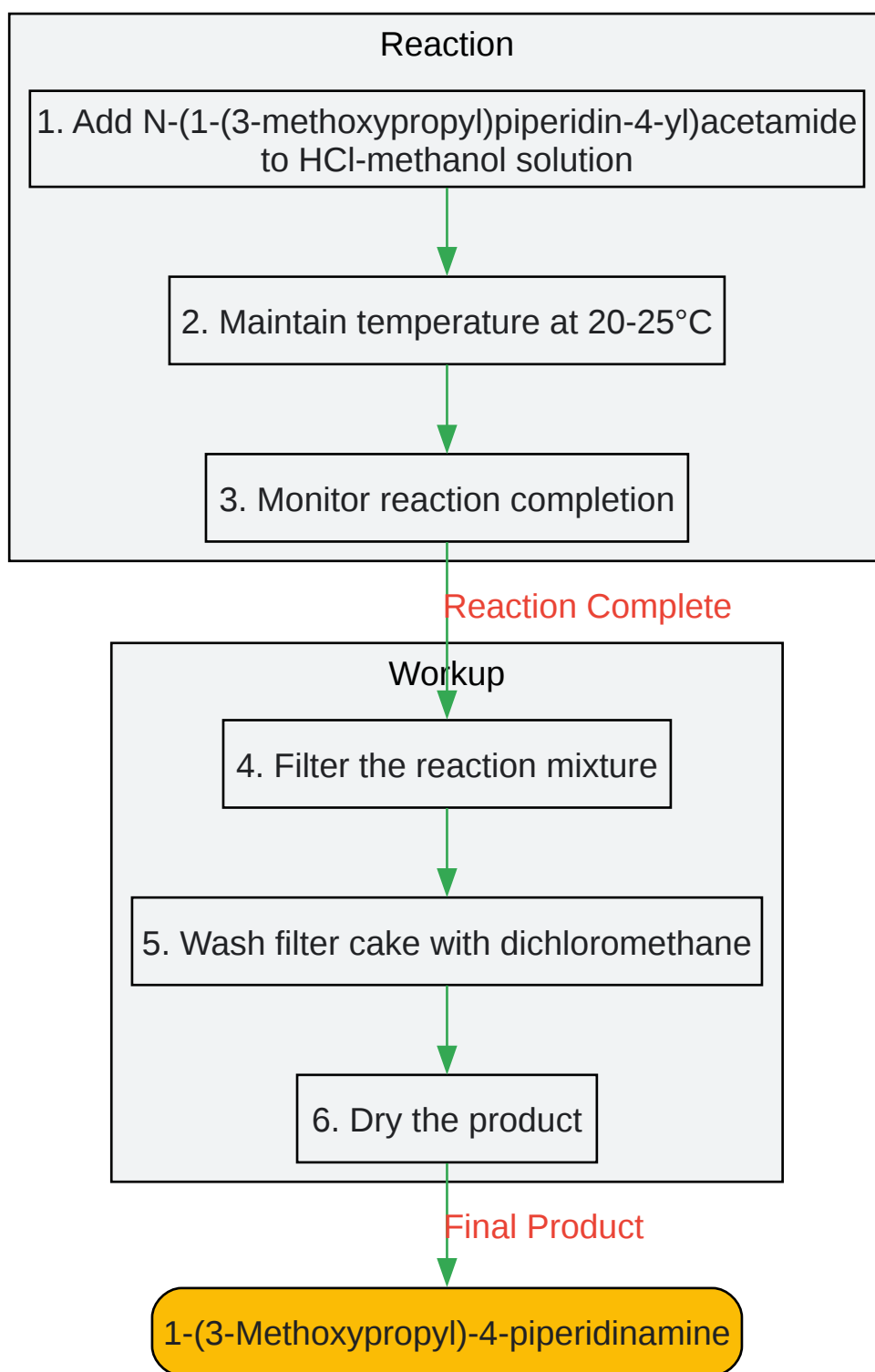
Procedure:

- Add N-(1-(3-methoxypropyl)piperidin-4-yl)acetamide to the HCl-methanol solution.
- Control the temperature of the reaction mixture at 20-25°C.
- Monitor the reaction for completion.
- Upon completion, filter the reaction mixture.
- Wash the filter cake with dichloromethane.
- Dry the resulting product to obtain **1-(3-Methoxypropyl)-4-piperidinamine**.

Results:

- Yield: 96.4%
- Purity: 99.7%

The workflow for this synthesis is depicted in the diagram below.



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Synthesis Workflow Diagram

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References

- 1. 1-(3-Methoxypropyl)-4-piperidinamine | C₉H₂₀N₂O | CID 12088093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. veeprho.com [veeprho.com]
- 3. Cas 179474-79-4, 1-(3-Methoxypropyl)-4-piperidinamine | lookchem [lookchem.com]
- 4. 1-(3-Methoxypropyl)-4-piperidinamine | 179474-79-4 [chemicalbook.com]
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